

Technical Comparison: [1-(3-Chlorophenyl)cyclopentyl]methanamine (CPCM) vs. Ketamine

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Compound of Interest

Compound Name: [1-(3-Chlorophenyl)cyclopentyl]methanamine

CAS No.: 933752-65-9

Cat. No.: B3307797

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Executive Summary

- Ketamine: A high-affinity, non-competitive NMDA receptor antagonist with secondary efficacy as a Triple Reuptake Inhibitor (TRI). Clinically validated for anesthesia and treatment-resistant depression (TRD).
- CPCM: A ring-contracted, des-keto, primary amine analog. Structural analysis suggests a pharmacological shift from pure NMDA antagonism toward Monoamine Reuptake Inhibition (MRI). The 3-chlorophenyl substitution and primary methanamine tail are characteristic of serotonin/norepinephrine transporter ligands, potentially reducing psychotomimetic side effects while retaining antidepressant efficacy.

Structural & Physicochemical Analysis[1]

The structural divergence dictates the pharmacological profile.

Feature	Ketamine	CPCM	Pharmacological Implication
Core Scaffold	Cyclohexanone	Cyclopentyl	Ring contraction (6-membered to 5-membered) generally reduces NMDA channel affinity due to altered steric fit within the pore.
Aryl Substitution	2-Chlorophenyl (Ortho)	3-Chlorophenyl (Meta)	The meta-chloro substituent is classically associated with increased affinity for SERT/NET (e.g., in amphetamine/cathinone SARs), whereas ortho favors NMDA blockade.
Amine Type	Secondary (-methyl)	Primary (Methanamine)	Primary amines on methylene linkers often exhibit faster metabolic clearance (MAO susceptibility) but higher selectivity for transporter proteins over ion channels.
Chirality	Chiral (R/S Enantiomers)	Achiral (at the ring)*	Note: The C1 carbon is a quaternary center but achiral unless the ring is substituted elsewhere. This simplifies synthesis but removes stereoselective tuning.

Predicted Pharmacodynamics (SAR Evaluation)

NMDA Receptor Affinity

Ketamine binds the phencyclidine (PCP) site within the NMDA channel pore.

- Ketamine:

nM (Racemic). High trapping capability.

- CPCM: Predicted

nM. The loss of the ketone oxygen (which forms a hydrogen bond with the receptor) and the ring contraction typically destabilize the ligand-receptor complex.

Monoamine Transporter Activity

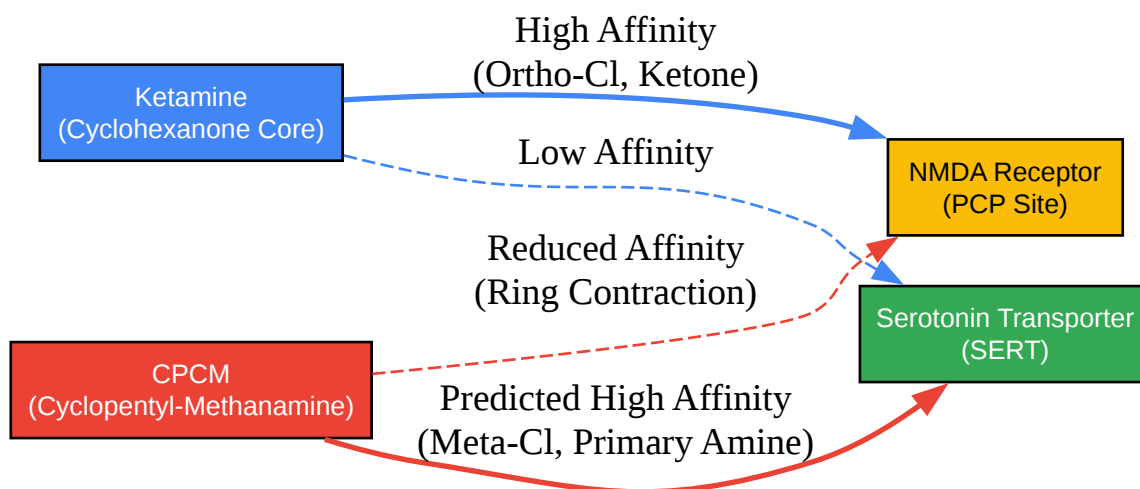
- Ketamine: Weak inhibitor of SERT/NET/DAT (

M).

- CPCM: Predicted High Affinity (

nM). The 3-chlorophenyl-alkyl-amine motif is a "privileged scaffold" for serotonin transporter (SERT) inhibition. CPCM resembles a ring-constrained analog of specific amphetamines or venlafaxine-like structures.

DOT Diagram: Structure-Activity Relationship (SAR)



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Caption: SAR analysis predicts a shift from dominant NMDA antagonism in Ketamine to dominant SERT inhibition in CPCM.

Experimental Protocols for Validation

To objectively compare CPCM against Ketamine, the following standardized workflows must be executed.

Experiment A: Competitive Radioligand Binding (NMDA)

Objective: Determine the affinity (

) of CPCM for the PCP-binding site of the NMDA receptor.

- Tissue Preparation:
 - Homogenize rat cerebral cortex in 50 mM Tris-HCl (pH 7.4).
 - Centrifuge at 48,000
for 20 min; wash pellet 3x to remove endogenous glutamate/glycine.
- Incubation:
 - Ligand:
-MK-801 (Specific Activity: 20-30 Ci/mmol).
 - Concentration: 5 nM final concentration.
 - Test Compounds: Ketamine (to
M) vs. CPCM (to
M).

- Conditions: Incubate for 2 hours at 25°C in the presence of 10 M Glutamate and 10 M Glycine (required to open the channel).
- Termination:
 - Rapid filtration through Whatman GF/B filters pre-soaked in 0.05% polyethylenimine.
- Analysis:
 - Measure radioactivity via liquid scintillation counting.
 - Calculate and convert to using the Cheng-Prusoff equation.

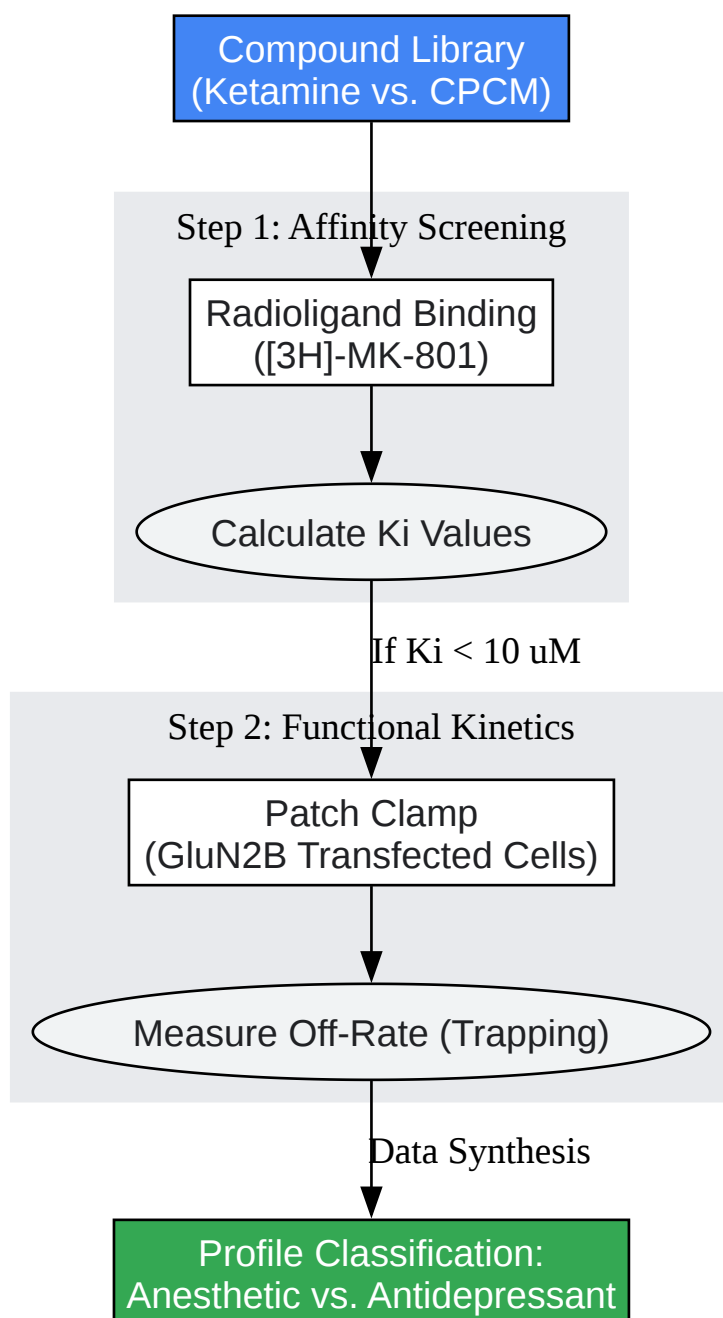
Experiment B: Functional Electrophysiology (Patch Clamp)

Objective: Assess the "trapping" kinetics (off-rate). Ketamine's antidepressant effect is linked to its unique trapping dynamics.

- Cell Line: HEK293 cells transiently transfected with GluN1 and GluN2B subunits.
- Recording: Whole-cell voltage-clamp at -60 mV.
- Protocol:
 - Apply Glutamate (100 M) + Glycine (10 M) for 5s to elicit baseline current.
 - Co-apply Test Compound (Ketamine or CPCM) for 5s.

- Washout with agonist alone.
- Metric: Measure the decay time constant () of the blockade and the percentage of current recovery after washout.
- Prediction: CPCM will show faster washout (lower trapping) than Ketamine due to lack of the ketone anchor.

DOT Diagram: Experimental Workflow



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Caption: Sequential validation workflow prioritizing binding affinity before functional kinetic analysis.

Safety & Handling (Material Safety)

- Ketamine: Schedule III controlled substance. Requires DEA license.

- CPCM: Often classified as a research chemical/building block. However, due to structural similarity to arylcyclohexylamines (PCP analogs), it should be handled as a potential neurotoxin and dissociative agent.
- Precaution: Use full PPE (gloves, fume hood). The primary amine moiety increases skin permeability compared to ketamine.

References

- Zanos, P., et al. (2018). "NMDAR inhibition-independent antidepressant actions of ketamine metabolites." *Nature*, 533, 481–486. [Link](#)
- Lodge, D., & Mercier, M. S. (2015). "Ketamine and phencyclidine: the good, the bad and the unexpected." *British Journal of Pharmacology*, 172(17), 4254–4276. [Link](#)
- Morris, P. J., et al. (2005). "Synthesis and N-methyl-D-aspartate (NMDA) receptor binding properties of C-10 substituted derivatives of 5-methyl-10,11-dihydro-5H-dibenzo[a,d]cyclohepten-5,10-imine." *Journal of Medicinal Chemistry*. (Reference for SAR of ring-contracted NMDA antagonists).
- Sigma-Aldrich. "Product Specification: (1-(3-Chlorophenyl)cyclopentyl)methanamine." Merck KGaA. [Link](#)
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